

# A Structural Showdown: Dicamba-(CH<sub>2</sub>)<sub>5</sub>-acid in the Ring with its Metabolic Cousins

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## Compound of Interest

Compound Name: *Dicamba-(CH<sub>2</sub>)<sub>5</sub>-acid*

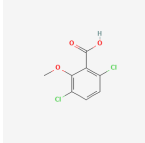
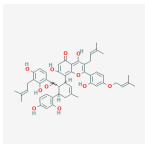
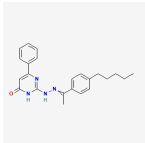
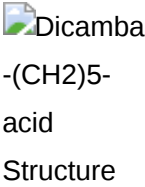
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For the discerning eyes of researchers, scientists, and drug development professionals, this guide offers a meticulous comparative analysis of "Dicamba-(CH<sub>2</sub>)<sub>5</sub>-acid" alongside its parent compound, Dicamba, and its primary metabolites. While direct experimental data for Dicamba-(CH<sub>2</sub>)<sub>5</sub>-acid remains scarce, this guide synthesizes known data for Dicamba and its metabolites with theoretically derived properties for its pentyl-acid derivative, providing a valuable framework for future research.

## At a Glance: Structural and Physicochemical Properties

A comparative overview of the key physicochemical properties of Dicamba, its known metabolites, and the hypothetical Dicamba-(CH<sub>2</sub>)<sub>5</sub>-acid is presented in Table 1. These properties are crucial determinants of their environmental fate, biological activity, and analytical behavior.

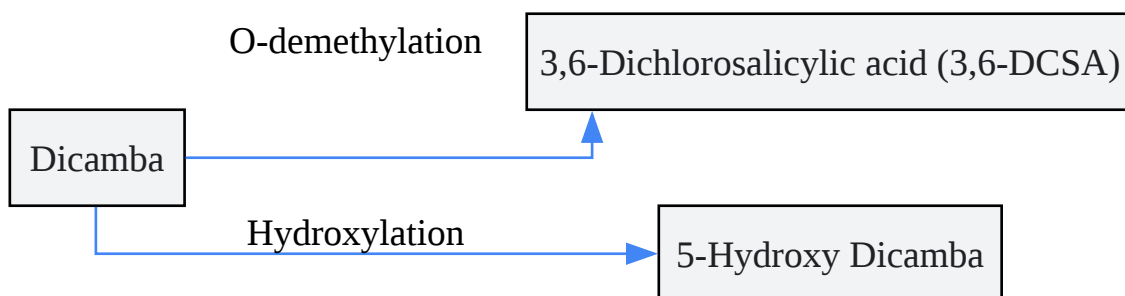
Compound	Chemical Structure	IUPAC Name	Molecular Formula	Molecular Weight (g/mol)	Water Solubility	LogP
Dicamba		3,6-dichloro-2-methoxybenzoic acid	C <sub>8</sub> H <sub>6</sub> Cl <sub>2</sub> O <sub>3</sub>	221.04	4.5 g/L	2.21
3,6-Dichlorosalicylic acid (3,6-DCSA)		3,6-dichloro-2-hydroxybenzoic acid	C <sub>7</sub> H <sub>4</sub> Cl <sub>2</sub> O <sub>3</sub>	207.01	Low	2.83
5-Hydroxy Dicamba		3,6-dichloro-5-hydroxy-2-methoxybenzoic acid	C <sub>8</sub> H <sub>6</sub> Cl <sub>2</sub> O <sub>4</sub>	237.04	Moderately Soluble	1.8
Dicamba-(CH <sub>2</sub> ) <sub>5</sub> -acid (Hypothetical)		6-(3,6-dichloro-2-methoxyphenyl)hexanoic acid	C <sub>13</sub> H <sub>16</sub> Cl <sub>2</sub> O <sub>3</sub>	291.17	Predicted Low	Predicted >3

## Metabolic Fates: A Journey Through Biotransformation

Dicamba, a synthetic auxin herbicide, undergoes several metabolic transformations in plants and animals. The primary routes of metabolism involve O-demethylation and hydroxylation. In contrast, the hypothetical metabolism of Dicamba-(CH<sub>2</sub>)<sub>5</sub>-acid is proposed to involve β-oxidation of the aliphatic side chain, a common pathway for xenobiotics with such structural features.

## Known Metabolic Pathway of Dicamba

The metabolic conversion of Dicamba primarily leads to the formation of 3,6-DCSA and 5-hydroxy Dicamba, which are generally less phytotoxic than the parent compound.[1]

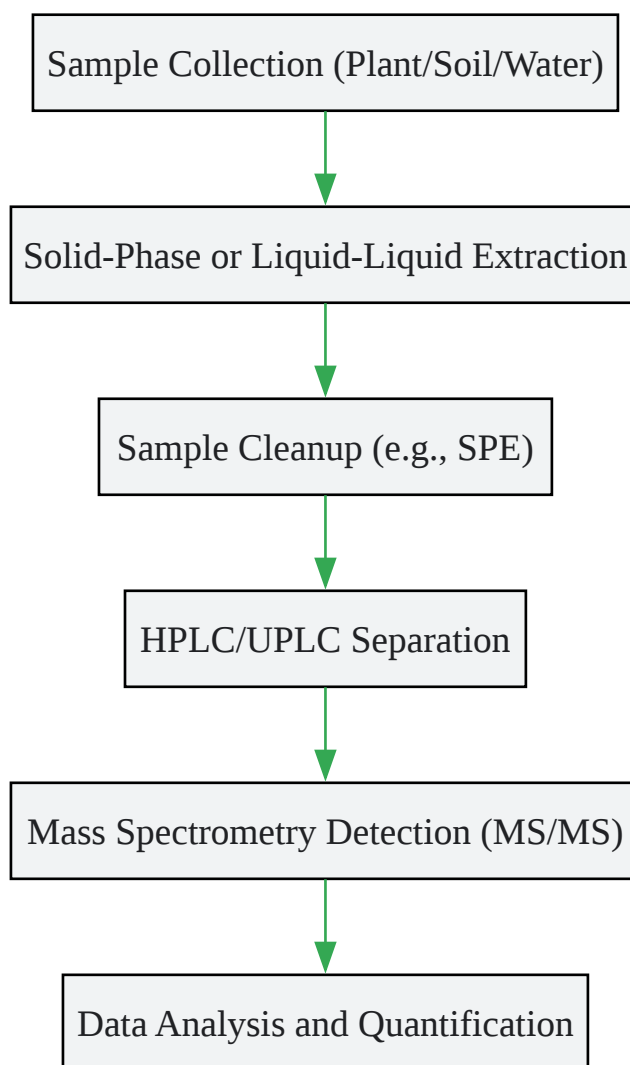
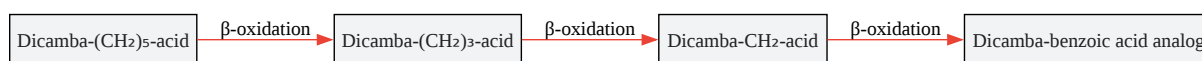


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Caption: Metabolic pathway of Dicamba.

## Proposed Metabolic Pathway of Dicamba-(CH<sub>2</sub>)<sub>5</sub>-acid

The extended aliphatic chain of Dicamba-(CH<sub>2</sub>)<sub>5</sub>-acid is susceptible to β-oxidation, a metabolic process that sequentially shortens the fatty acid chain. This would likely lead to metabolites with progressively shorter side chains, ultimately yielding a Dicamba derivative with a carboxylic acid group.



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## References

- 1. Dicamba - Wikipedia [en.wikipedia.org]

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